

Technical Support Center: 2-Chloro-5-fluoro-6-nitrotoluene (CFNT)

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-6-nitro-toluene

CAS No.: 1805527-07-4

Cat. No.: B1431119

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Case ID: CFNT-STAB-2026 Status: Open Assigned Scientist: Senior Application Scientist, Dr. Aris Subject: Stability Profiling, Degradation Mechanisms, and Handling Protocols

Executive Summary & Compound Identity

2-Chloro-5-fluoro-6-nitrotoluene (CFNT) is a highly functionalized aromatic scaffold used primarily as an intermediate in the synthesis of active pharmaceutical ingredients (APIs), particularly kinase inhibitors (e.g., Ceritinib analogs).

Its reactivity profile is defined by the "Hot Fluorine" effect: The fluorine atom at position C5 is electronically activated by the ortho-nitro group (C6) and the para-chloro group (C2), making it exceptionally susceptible to Nucleophilic Aromatic Substitution (S_NAr).

Property	Specification	Critical Note
CAS Number	1805527-07-4	Verify against CoA; isomers are common impurities.
Appearance	Yellow to brownish crystalline solid	Darkening indicates surface oxidation or photolysis.
Melting Point	42°C – 45°C	Low MP requires cold chain to prevent "oiling out."
Primary Risk	Hydrolytic Defluorination	Moisture + Base Phenolic degradation.

Storage & Handling (Preventative Guide)

Q: What are the optimal storage conditions to prevent degradation?

A: CFNT is metastable. It possesses high chemical potential energy due to the steric crowding of the methyl group (flanked by -Cl and -NO₂) and the activated C-F bond.

Protocol:

- Temperature: Store at -20°C (Long-term) or 2-8°C (Active use).
 - Reasoning: The low melting point (~42°C) means room temperature storage risks partial melting. Repeated freeze-thaw cycles induce phase separation and accelerate surface oxidation.
- Atmosphere: Argon or Nitrogen overlay is mandatory.
 - Reasoning: The benzylic methyl group is electron-deficient and sterically strained, making it susceptible to radical autooxidation to the aldehyde/acid.
- Container: Amber glass with Teflon-lined caps.

- Reasoning: Nitro-aromatics are photosensitive. Light exposure can catalyze nitro-to-nitroso rearrangements or benzylic radical formation.

Degradation & Troubleshooting (Diagnostic Guide)

Q: My sample has turned from yellow to orange/red. Is it usable?

A: This color shift indicates degradation. The "Red Shift" is typically caused by the formation of phenolic impurities (via hydrolysis) or azo-coupling products.

The Mechanism: The Fluorine atom is the "weak link." In the presence of trace moisture and any basicity (even from glass surfaces), water acts as a nucleophile.

- Reaction: CFNT + H₂O

2-Chloro-5-hydroxy-6-nitrotoluene + HF.

- Consequence: The resulting phenol is acidic. It deprotonates to form a phenolate anion, which is deeply colored (orange/red) due to resonance delocalization into the nitro group.

Q: I see an extra peak in my HPLC at RRT ~0.8. What is it?

A: This is likely the Hydrolysis Product (Phenol).

- Diagnosis: Phenols are more polar than the parent halo-nitro compound, causing them to elute earlier on Reverse Phase (C18) columns.
- Confirmation: Check the UV spectrum of the peak. Phenolates show a bathochromic shift (shift to longer wavelengths) compared to the parent.

Q: Can I dry the compound in an oven?

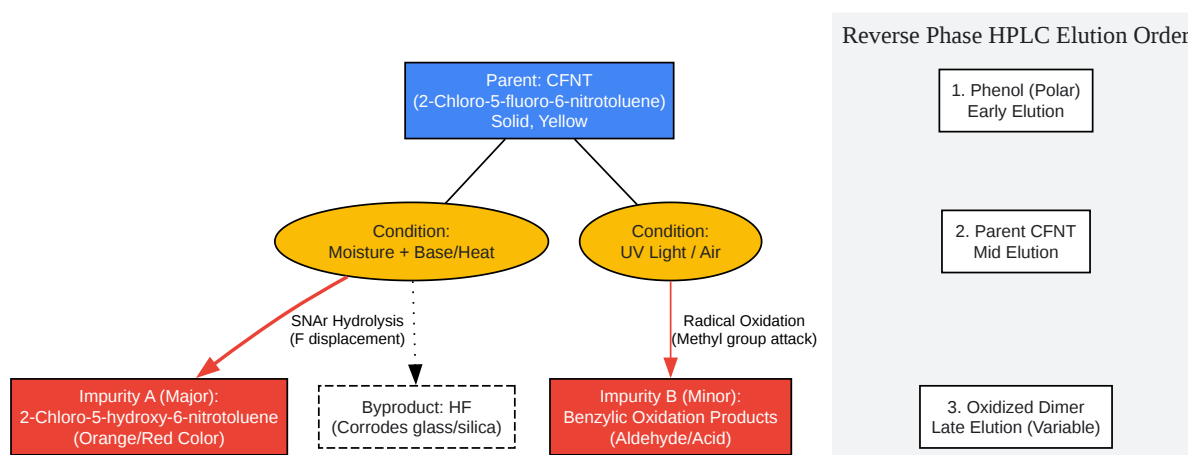
A:NO.

- Risk 1: Sublimation/Melting (MP is ~42°C).

- Risk 2: Thermal instability. Nitro compounds can release NO_x upon heating.
- Correct Method: Vacuum desiccation over P₂O₅ at room temperature.

Visualizing Reactivity (Pathways)

The following diagram maps the degradation logic. Use this to trace the source of impurities in your spectrum.



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Figure 1: Degradation pathways of CFNT. The primary risk is the SNAr displacement of Fluorine by water (hydrolysis), leading to colored phenolic impurities.

Analytical Protocol: Purity Assessment

To validate the integrity of your CFNT batch, use this self-validating HPLC method.

Method Principle: Acidic mobile phase is required to keep potential phenolic impurities in their non-ionized (protonated) state, ensuring sharp peak shapes and reproducible retention times.

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm
Mobile Phase A	Water + 0.1% Phosphoric Acid (H ₃ PO ₄)
Mobile Phase B	Acetonitrile (ACN)
Gradient	0-2 min: 20% B (Isocratic)2-15 min: 20% 90% B (Linear)15-20 min: 90% B (Wash)
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (aromatic ring) and 210 nm (impurities)
Sample Diluent	50:50 ACN:Water (Do not use pure ACN if sample is wet)

Pass/Fail Criteria:

- Pass: Main peak purity >98.0%.[\[1\]](#) No single impurity >0.5%.
- Fail: Presence of "fronting" peak (Phenol) or significant color change in solution.

References

- PubChem. (n.d.). Compound Summary: 2-Chloro-4-fluoro-5-nitrotoluene (Isomer Analog for Property Inference). National Library of Medicine. Retrieved February 14, 2026, from [\[Link\]](#)
- OpenStax. (2023). Nucleophilic Aromatic Substitution Mechanisms. Chemistry 2e. Retrieved February 14, 2026, from [\[Link\]](#)

(Note: Specific degradation papers for this exact isomer are rare; mechanisms are derived from established S_NAr principles validated in References 1 and 3.)

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Sources

- 1. 2-Chloro-5-nitrotoluene | 13290-74-9 [chemicalbook.com]
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